

4-Benzylxyphenylhydrazine Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **4-Benzylxyphenylhydrazine**

Cat. No.: **B1269750**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **4-benzylxyphenylhydrazine** hydrochloride. It includes a summary of its quantitative data, detailed experimental protocols for its synthesis, and general methodologies for the determination of its key physical properties.

Core Physical and Chemical Properties

4-Benzylxyphenylhydrazine hydrochloride is a versatile chemical intermediate. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
Chemical Name	4-Benzylxyphenylhydrazine hydrochloride	[1]
CAS Number	52068-30-1	[1] [2] [3] [4]
Molecular Formula	C ₁₃ H ₁₅ ClN ₂ O	[1] [2] [3]
Molecular Weight	250.72 g/mol	[1] [2] [4] [5]
Appearance	Cream to brown fluffy powder; White to Yellow to Brown to Red or Gray Solid	[1]
Melting Point	187-189 °C	[1] [4]
Boiling Point	395.8 °C at 760 mmHg (Predicted)	[6]
Solubility	Moderately soluble (Predicted) Log S: -4.76; 0.00437 mg/mL (Predicted)	[7]
Purity	Typically ≥95%	[2] [3]

Spectroscopic Data

Characterization of **4-benzylxyphenylhydrazine** hydrochloride is typically achieved through various spectroscopic methods.[\[1\]](#)

- Infrared (IR) Spectroscopy (ATR, pure): ν_{max} 3232, 2906 (br), 2693, 1568, 1508, 1242, 1177 cm^{-1} [\[1\]](#)[\[8\]](#)
- ¹H Nuclear Magnetic Resonance (NMR) (DMSO-d₆, 600 MHz): δ 10.11 (bs, 3H), 7.44-7.40 (m, 2H), 7.40-7.35 (m, 2H), 7.33-7.29 (m, 1H), 7.01-6.93 (m, 4H), 5.05 (s, 2H)[\[1\]](#)[\[8\]](#)
- ¹³C Nuclear Magnetic Resonance (NMR) (DMSO-d₆, 150 MHz): δ 153.7, 139.1, 137.3, 128.5, 128.4, 128.3, 127.9, 127.7, 127.5, 117.1, 116.9, 115.5, 115.3, 69.5[\[1\]](#)[\[8\]](#)

- High-Resolution Mass Spectrometry (HRMS) (EI): m/z calculated for $C_{13}H_{14}N_2O$ [M-HCl]⁺: 214.1106, found: 214.1110[1][8]

Experimental Protocols

Synthesis of 4-Benzylxyphenylhydrazine Hydrochloride

The synthesis of **4-benzylxyphenylhydrazine** hydrochloride is typically achieved through the diazotization of 4-benzylxyaniline hydrochloride followed by reduction with tin(II) chloride.[1][8]

Materials:

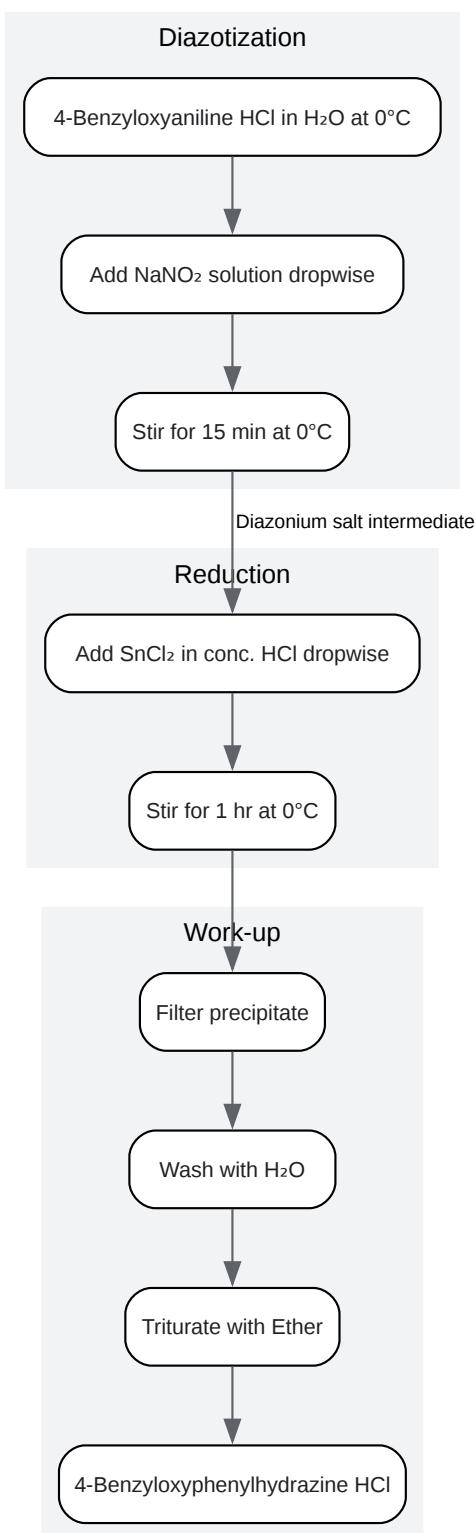
- 4-Benzylxyaniline hydrochloride
- Sodium nitrite ($NaNO_2$)
- Tin(II) chloride ($SnCl_2$)
- Concentrated Hydrochloric acid (HCl)
- Water (H_2O)
- Ether (Et_2O)

Procedure:

- A solution of 4-benzylxyaniline hydrochloride (e.g., 3.00 g, 12.5 mmol) in water (e.g., 25 mL) is prepared in a reaction flask and stirred at 0 °C for 10 minutes.[1][8]
- A solution of sodium nitrite (e.g., 852 mg, 12.3 mmol) in water (e.g., 6 mL) is added dropwise to the reaction mixture over 15 minutes, maintaining the temperature at 0 °C.[1][8]
- The reaction mixture is stirred for an additional 15 minutes at 0 °C.[1][8]
- A solution of tin(II) chloride (e.g., 6.40 g, 33.1 mmol) in concentrated aqueous HCl (e.g., 7.5 mL) is then added dropwise to the mixture.[8]

- The reaction is stirred at 0 °C for 1 hour.[1][8]
- The resulting off-white precipitate is collected by filtration, washed with water, and then triturated with ether to yield the final product.[1][8]

Synthesis of 4-Benzylxyphenylhydrazine Hydrochloride

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Caption: Synthesis workflow for **4-benzylxyphenylhydrazine** hydrochloride.

Determination of Physical Properties: General Methodologies

While specific experimental protocols for the determination of the physical properties of this particular compound are not detailed in the cited literature, standard laboratory procedures are applicable.

Melting Point Determination:

The melting point is determined using a capillary melting point apparatus. A small, dry sample of the compound is packed into a capillary tube, which is then placed in the apparatus. The temperature is gradually increased, and the range from which the substance first begins to melt until it is completely liquid is recorded.

Solubility Determination:

Qualitative solubility can be determined by adding a small amount of the solute to a known volume of a solvent at a specific temperature. The mixture is agitated, and the substance is observed for dissolution. For quantitative analysis, a saturated solution is prepared, and the concentration of the dissolved solute is determined by a suitable analytical method, such as UV-Vis spectroscopy or gravimetric analysis after solvent evaporation.

Applications in Research and Development

4-Benzylxyloxyphenylhydrazine hydrochloride is a key starting material in various organic syntheses. It is notably used in the Fischer indole synthesis to create complex heterocyclic structures, which are prevalent in many pharmaceutically active compounds.^[9] Its utility as a building block for the synthesis of intermediates for drugs like bazedoxifene highlights its importance in drug discovery and development.^[9]

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